

Technical Support Center: Optimization of Pyridinyl-Thiazole Synthesis

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Compound of Interest

Compound Name: *2-pyridin-3-yl-4,5-dihydro-1,3-thiazole-4-carboxylic acid*

CAS No.: 116247-03-1

Cat. No.: B040532

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Prepared by the Senior Application Scientist Team

Welcome to the technical support center for pyridinyl-thiazole synthesis. This guide is designed for researchers, medicinal chemists, and drug development professionals to navigate the complexities of synthesizing this important heterocyclic scaffold. We provide in-depth, field-proven insights into optimizing reaction conditions, troubleshooting common experimental hurdles, and understanding the causality behind protocol choices.

Section 1: Foundational Principles & Core Mechanism

The Hantzsch thiazole synthesis, first reported in 1887, remains a cornerstone for the construction of the thiazole ring.^[1] The classical reaction involves the cyclocondensation of an α -haloketone with a thioamide-containing compound. For the synthesis of pyridinyl-thiazoles, this typically involves reacting a pyridinyl-substituted α -haloketone with a thiourea or reacting an α -haloketone with a pyridinyl-thiourea.^{[2][3]}

Understanding the mechanism is critical for effective troubleshooting. The process begins with the nucleophilic attack of the sulfur atom from the thiourea onto the electrophilic carbon of the α -haloketone, followed by an intramolecular cyclization and subsequent dehydration to form the aromatic thiazole ring.

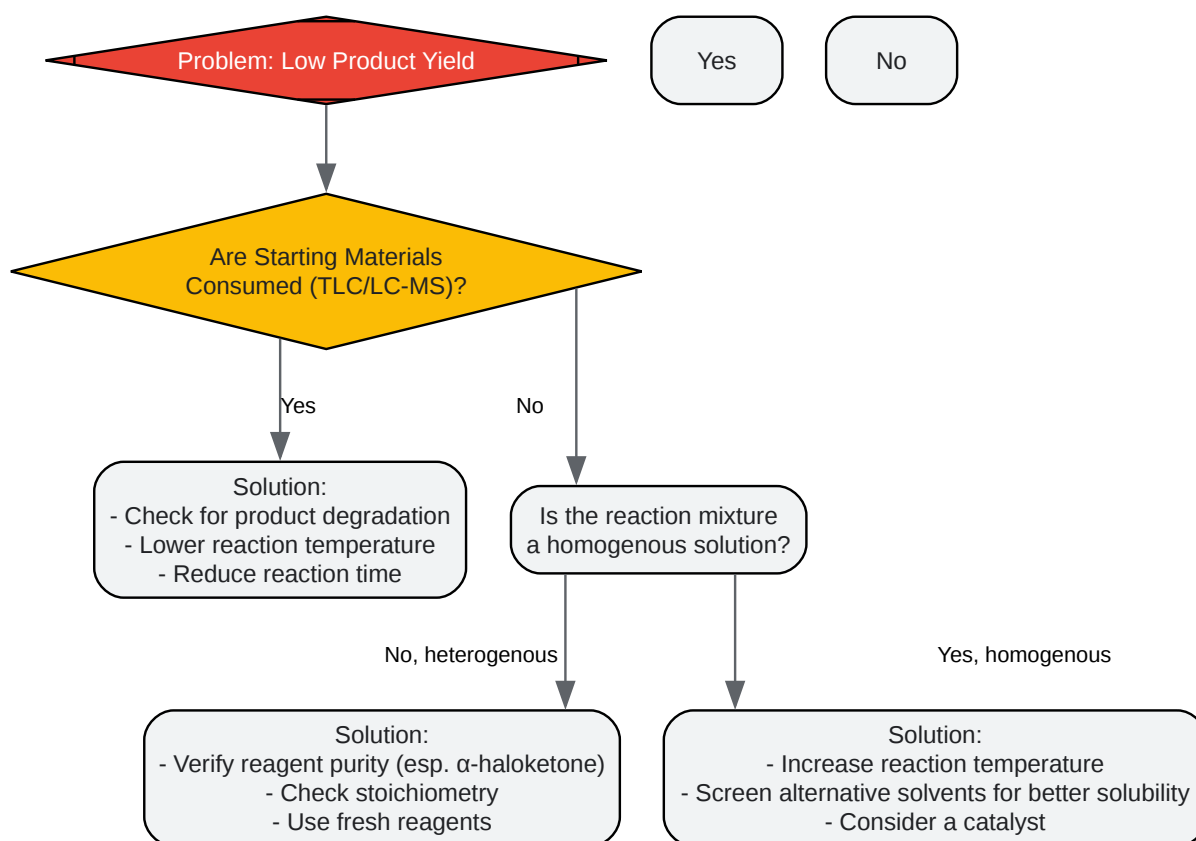
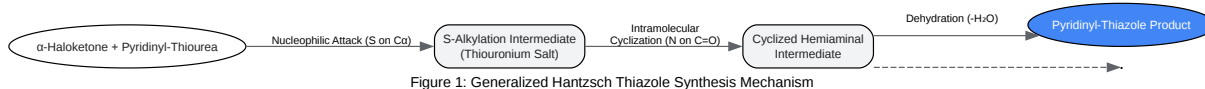


Figure 2: Troubleshooting Decision Tree for Low Yield

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Sources

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- [2. Development of Novel Pyridine-Thiazole Hybrid Molecules as Potential Anticancer Agents - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- [3. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
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